

Best Practices for EXO2 Sonde Maintenance and Cleaning: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Exo2*

Cat. No.: *B10854574*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the proper maintenance and cleaning of the YSI **EXO2** multiparameter sonde. Adherence to these best practices will ensure the collection of high-quality, accurate data, and extend the lifespan of the instrument.

Introduction

The YSI **EXO2** sonde is a versatile instrument for in-situ water quality monitoring.^[1] To ensure the accuracy and reliability of the data, a consistent and thorough maintenance and cleaning schedule is crucial. This document outlines preventative measures, routine cleaning procedures, and protocols for addressing heavy biofouling.

General Maintenance and Inspection

Regular inspection of the **EXO2** sonde is the first line of defense against data degradation and equipment damage. A routine check should be performed before and after each deployment.

Key Inspection Points:

- **Sonde Body and Cables:** Visually inspect for any signs of damage, such as cracks, deep scratches, or cable fraying.
- **Sensor Connectors:** Examine the wet-mate connectors for debris or corrosion. Ensure they are properly lubricated with Krytox grease.[2]
- **O-rings:** Inspect O-rings on sensors and battery compartments for any signs of degradation, stretching, or pinching.[2] Replace if any damage is observed.
- **Central Wiper:** Check the central wiper brush for frayed or bent bristles. Clean any accumulated sediment from the brush.[2]
- **Sensor Faces:** Look for any visible fouling, scratches, or damage to the sensor surfaces.

Data Presentation: Maintenance and Anti-Fouling

Recommended Maintenance Frequency

The optimal frequency for cleaning and calibration is site-dependent.[2] High-fouling environments, such as warm, nutrient-rich waters, will require more frequent maintenance than pristine, cold-water streams.[2]

Water Body Type	Fouling Potential	Recommended Cleaning & Calibration Check Frequency
Pristine Mountain Streams	Low	Quarterly
Oligotrophic Lakes	Low to Moderate	Every 1-2 months
Rivers and Reservoirs	Moderate	Monthly
Estuaries and Coastal Waters	High	Bi-weekly to Monthly
Eutrophic or Polluted Waters	Very High	Weekly to Bi-weekly

This table provides general guidelines. It is recommended to initially check the sonde weekly or bi-weekly to determine the specific fouling rate of your deployment site.[2]

Effectiveness of Anti-Fouling Methods

A study comparing different anti-fouling methods on multi-parameter probes over a ten-month period yielded the following results for extending the reliable deployment time of conductivity and dissolved oxygen sensors.[3]

Anti-Fouling Method	Additional Reliable Days (Conductivity)	Percentage Increase (Conductivity)	Additional Reliable Days (Dissolved Oxygen)	Percentage Increase (Dissolved Oxygen)
Copper Guards	Up to 29 days	48%	Up to 23 days	38%
Water Jets	26 days	43%	29 days	48%
Copper Powder Paint Mix	37 days	61%	60 days	100%

Data adapted from a study on multi-parameter probes, providing a comparative look at anti-fouling strategy effectiveness.[3]

Experimental Protocols

Protocol for Routine Cleaning

Objective: To remove light fouling (e.g., slime, soft sediment) from the **EXO2** sonde and sensors after deployment.

Materials:

- Clean water (tap or deionized)
- Mild, phosphate-free dishwashing liquid
- Soft-bristled brush (included in sonde maintenance kit)
- Lint-free cloths or sponges
- Krytox grease

- Isopropyl alcohol

Procedure:

- Initial Rinse: Thoroughly rinse the entire sonde with clean water to remove any loose debris.
- Disassembly: Carefully remove the sensor guard and each individual sensor from the sonde bulkhead.
- Sonde Body and Guard Cleaning:
 - Prepare a solution of clean water and a few drops of mild dishwashing liquid.
 - Use a soft cloth or sponge to wash the sonde body and sensor guard.
 - For hard-to-reach areas, use a soft-bristled brush.
 - Rinse thoroughly with clean water to remove all soap residue.
- Sensor Cleaning:
 - General: Gently wipe the sensor bodies with the mild soap solution and a soft cloth.
 - Conductivity/Temperature Sensor: Use the small brush provided in the maintenance kit to clean the channels of the sensor.[\[4\]](#)
 - Optical Sensors (Turbidity, fDOM, Total Algae): The faces of these sensors are made of sapphire and are very durable.[\[4\]](#) Clean the optical surfaces with a lint-free cloth and the soap solution. A clean, wet Scotch-Brite pad can be used gently on these surfaces if necessary.[\[4\]](#) Do not use abrasive materials on other sensor types.
 - pH/ORP and ISE Sensors: Gently clean the sensor body. Avoid scrubbing the sensing elements.
 - Rinse all sensors thoroughly with clean water.
- Connector Maintenance:

- Inspect the wet-mate connectors on the sonde and sensors.
- If old grease and debris are present, clean the connectors with isopropyl alcohol and a lint-free cloth, allowing the alcohol to dry completely.[\[2\]](#)
- Apply a thin, fresh coat of Krytox grease to the rubber portion of the connectors using your finger.[\[2\]](#)
- Reassembly and Final Inspection:
 - Inspect the O-rings on each sensor before reinstallation. If they appear stretched or damaged, replace them.
 - Carefully reinstall each sensor into the sonde bulkhead.
 - Reattach the sensor guard.
 - Perform a final visual inspection of the assembled sonde.

Protocol for Heavy Biofouling Removal

Objective: To remove heavy and stubborn biofouling, such as barnacles, mussels, and thick algal growth.

Materials:

- White vinegar
- Plastic scrub brush or plastic scraper
- Mild, phosphate-free dishwashing liquid
- Clean water
- Personal Protective Equipment (gloves, safety glasses)

Procedure:

- Initial Removal: Use a plastic scraper to gently remove as much of the heavy fouling (e.g., barnacles) as possible from the sonde body and guard.[5] Be careful not to gouge the plastic or metal surfaces.
- Vinegar Soak:
 - Prepare a 1:1 solution of white vinegar and clean water.[5]
 - Soak the sonde guard and, if necessary, the entire sonde body in the vinegar solution for 10-15 minutes.[5] For the sonde body, ensure the connectors are sealed with sensors or port plugs.
- Scrubbing and Cleaning:
 - After soaking, use a plastic scrub brush to remove the remaining biofouling.[5][6]
 - Wash the sonde and components with a mild dishwashing liquid solution to remove any residual vinegar and fouling.
- Thorough Rinsing: Rinse all components thoroughly with clean water to remove all traces of vinegar and soap.
- Sensor and Connector Maintenance: Follow steps 4 and 5 from the "Protocol for Routine Cleaning" to ensure sensors and connectors are clean and properly lubricated.
- Reassembly: Reassemble the sonde as described in the routine cleaning protocol.

Protocol for O-ring Inspection and Replacement

Objective: To ensure the integrity of the waterproof seals on the **EXO2** sonde.

Materials:

- Replacement O-ring kit (YSI part #599681 for **EXO2**)[5]
- Krytox grease
- Lint-free cloth

Procedure:


- Exposure: Carefully remove the component with the O-ring to be inspected (e.g., sensor, battery cap).
- Visual Inspection:
 - Thoroughly inspect the O-ring for any signs of cracking, stretching, pinching, or foreign debris.^[2]
 - Also inspect the sealing surface on the sonde for any scratches or debris that could compromise the seal.
- Cleaning:
 - Remove the O-ring.
 - Clean the O-ring and the groove it sits in with a lint-free cloth.
- Replacement: If the O-ring shows any signs of damage or wear, it should be replaced immediately.^[2]
- Lubrication: Apply a small amount of Krytox grease to the new or cleaned O-ring with your finger, ensuring a thin, even coat.
- Reinstallation: Carefully place the O-ring back into its groove, ensuring it is seated correctly and not twisted. Reinstall the component.

Visualizations



[Click to download full resolution via product page](#)

Caption: General **EXO2** Sonde Maintenance Workflow.

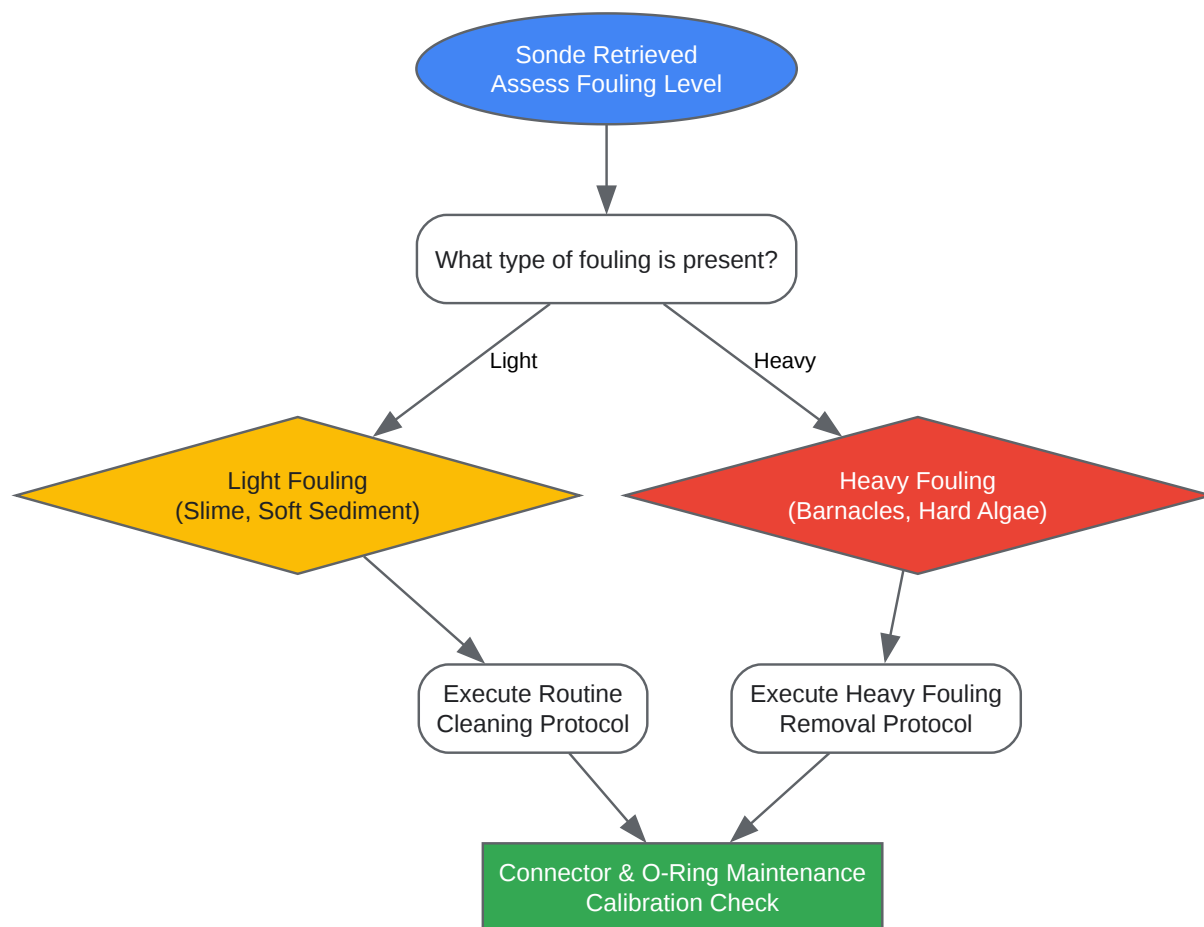

[Click to download full resolution via product page](#)

Caption: Decision Tree for **EXO2** Cleaning Protocol Selection.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Multiparameter Water Quality Sonde for Unattended Monitoring | ysi.com \[ysi.com\]](#)

- [2. Top Maintenance Tips for EXO Sondes | Protect Your Investment \[ysi.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. youtube.com \[youtube.com\]](#)
- [5. ysi.com \[ysi.com\]](#)
- [6. striresearch.si.edu \[striresearch.si.edu\]](#)
- To cite this document: BenchChem. [Best Practices for EXO2 Sonde Maintenance and Cleaning: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10854574/docs#best-practices-for-exo2-sonde-maintenance-and-cleaning-application-notes-and-protocols\]](https://www.benchchem.com/product/b10854574/docs#best-practices-for-exo2-sonde-maintenance-and-cleaning-application-notes-and-protocols)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check